

Magnesium Ionophore V: Thermodynamic Stability & Selectivity Profiling

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Compound of Interest

Compound Name: MAGNESIUM IONOPHORE V

CAS No.: 193464-99-2

Cat. No.: B1170258

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Executive Summary

Magnesium Ionophore V (CAS 193464-99-2) represents a critical evolution in neutral carrier design, engineered to overcome the historic challenge of calcium interference in magnesium sensing.^[1] Unlike its predecessors (ETH 1117, ETH 5214), Ionophore V utilizes a optimized lipophilic architecture—typically a malondiamide or diamide derivative—to maximize the stability constant (

) for

while sterically and electrostatically destabilizing the complex.

This guide provides a rigorous technical analysis of the stability constants that drive this selectivity. It moves beyond simple vendor data, providing the Sandwich Membrane Method protocol—the gold standard for empirically determining formation constants in the solvent polymeric phase—allowing you to validate these values in your own specific membrane matrices.

Part 1: Molecular Identity & Binding Mechanism[1]

The Host-Guest Interaction

Magnesium Ionophore V functions as a neutral carrier.[1] It extracts ions from the aqueous sample into the organic membrane phase (typically plasticized PVC) by forming a charged complex. The selectivity is not merely a function of cavity size but of dielectric matching and ligand flexibility.

- Primary Target: Mg^{2+} (High charge density, small ionic radius: 72 pm).

- Primary Interferent: Ca^{2+} (Lower charge density, larger radius: 100 pm).

- Mechanism: The ionophore wraps the cation, replacing the hydration shell with oxygen donor atoms (carbonyl/amide groups). The stability constant (K_{st}) quantifies this equilibrium:

$$K_{\text{st}} = \frac{[\text{Mg}(\text{Ionophore})]}{[\text{Mg}^{2+}][\text{Ionophore}]}$$

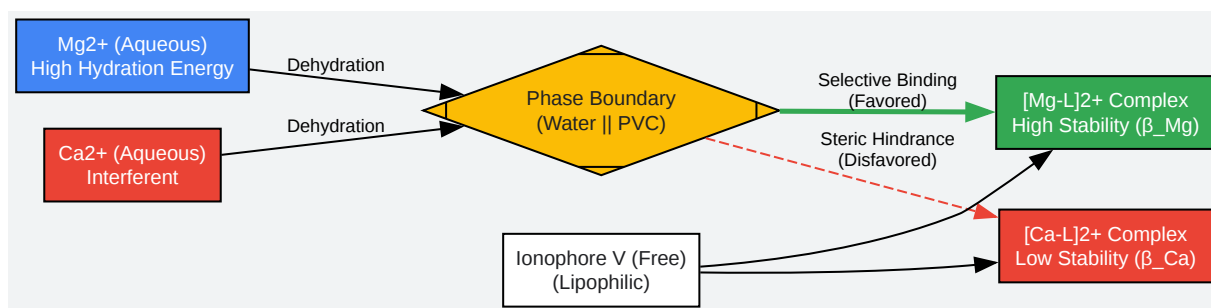
Where

K_{st} is the Ionophore V and

B^{-} is a lipophilic borate counter-ion (e.g., KTpCIPB) essential for stabilizing the charged complex in the membrane.

Visualizing the Equilibrium

The following diagram illustrates the competitive binding landscape within the membrane interface.



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Figure 1.[1][2] Competitive partitioning and complexation at the sample-membrane interface.[1]
The thermodynamic preference for Mg over Ca is driven by the stability constant difference.

Part 2: Thermodynamic Data & Selectivity

While absolute stability constants (

) are solvent-dependent, the Selectivity Coefficient (

) is the operational metric derived from these constants. It dictates the sensor's limit of detection.

Selectivity Profile (Magnesium Ionophore V)

The following values represent the performance of Ionophore V in a standard PVC membrane plasticized with *o*-NPOE (2-nitrophenyl octyl ether) and containing lipophilic borate sites (150 mol% relative to ionophore).

Interfering Ion (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)	Selectivity Coeff.[3][4] (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)	Significance
Calcium ()	-2.5 to -3.0	Critical. 1000x preference for Mg over Ca.
Potassium (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)	-2.8	Important for intracellular measurements.
Sodium (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)	-4.5	Excellent rejection of background saline.
Hydrogen (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">)	< -1.0	pH interference is minimal at physiological pH.

> Note: A

of -3.0 implies that the sensor can detect

in the presence of

without significant error. This is the defining advantage of Ionophore V over Ionophore II (ETH

5214), which typically exhibits

The Relationship: Stability vs. Selectivity

The selectivity coefficient is mathematically linked to the ratio of stability constants (β

k):

$$\beta_{12} = \frac{k_{11}k_{22}}{k_{12}k_{21}}$$

To improve selectivity (make β_{12} smaller), Ionophore V is designed to maximize

while minimizing

Part 3: Experimental Determination (The Sandwich Membrane Method)

Relying on literature values is risky due to variations in plasticizers and borate ratios.^[1] The Sandwich Membrane Method is the only self-validating protocol to measure the formation constant (

) directly in your specific membrane matrix.

The Principle

Two membrane segments are fused:

- Segment A: Contains Ionophore + Borate + Plasticizer.^[1]
- Segment B: Contains Borate + Plasticizer (NO Ionophore).^[1]

When fused, the ionophore diffuses from A to B. At the interface, a potential develops that is directly related to the complex formation constant.

Protocol Workflow

Materials:

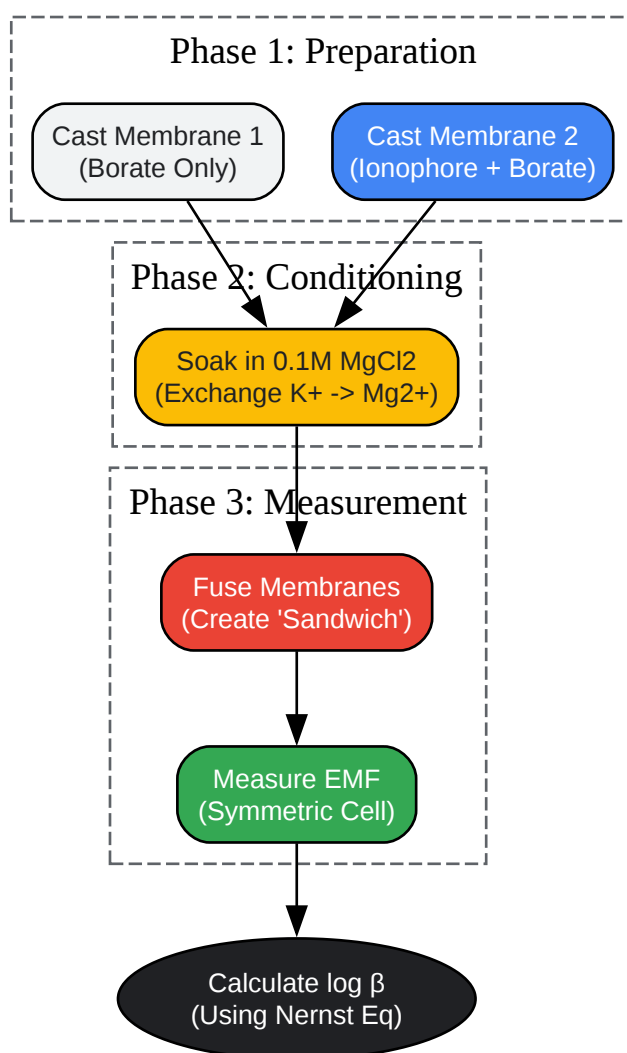
- Ionophore V: 10-50 mmol/kg.
- Borate Salt: KTpCIPB (Potassium tetrakis(4-chlorophenyl)borate).[1]
- Matrix: PVC (High Molecular Weight) + o-NPOE.[1]

Step-by-Step Methodology:

- Membrane Casting:
 - Prepare two cocktails.
 - Membrane 1 (Reference): PVC + NPOE + Borate ().
 - Membrane 2 (Sample): PVC + NPOE + Borate () + Ionophore ().
 - Crucial Ratio: Ensure to ensure free ligand exists.
- Conditioning:
 - Condition both individual membranes in a solution of for 12 hours. This ensures the borate sites are fully exchanged to the form.

- The "Sandwich":
 - Blot the membranes dry.^{[1][5]}
 - Press Membrane 1 and Membrane 2 together.^{[1][5]}
 - Mount the fused stack into an electrode body immediately.^[1]
- Measurement:
 - Measure the EMF (Electromotive Force) in a symmetric cell:
 - Record the potential () immediately. It will drift as the ionophore equilibrates; the initial potential is the critical data point.
- Calculation: Calculate the formation constant $K_{f, Mg}$ using the potential difference:
 - $K_{f, Mg} = \frac{10^{\frac{E_{cell} - E_{cell}^0}{nF}}}{[Mg]^{2+}}$
= Complex stoichiometry (usually 1:2 or 1:3 for Mg).
 - $E_{cell} = E_{cell}^0 - \frac{RT}{nF} \ln K_{f, Mg} - \frac{RT}{nF} \ln [Mg]^{2+}$
= Faraday constant, Gas constant, Temperature.

Workflow Diagram



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Figure 2.[1] The Sandwich Membrane Method workflow for determining thermodynamic stability constants.

Part 4: Application & Cocktail Formulation

For researchers developing Mg-selective electrodes, the stability constant dictates the required cocktail formulation. Because Ionophore V has a high

for Mg, you must ensure the borate sites are carefully balanced to prevent "anion interference" while maintaining cation exchange.

Recommended Cocktail (Weight %):

- **Magnesium Ionophore V**: 1.0 - 1.5%
- Borate (KTPCIPB): 0.5 - 0.7% (approx. 50-60 mol% relative to ionophore)
- Plasticizer (o-NPOE): 65% (Polar plasticizers enhance divalent selectivity)
- PVC (High MW): 33%^[6]

Why this works: The high dielectric constant of o-NPOE (ngcontent-ng-c1352109670="" _ngghost-ng-c1270319359="" class="inline ng-star-inserted">

) works synergistically with Ionophore V to stabilize the divalent complex

over monovalent interferences.

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